

Application Notes & Protocols: Spectrophotometric Determination of Xylometazoline in Pharmaceutical Formulations

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Compound of Interest

Compound Name: Xylometazoline

Cat. No.: B1196259

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These application notes provide detailed protocols for the quantitative determination of **Xylometazoline** hydrochloride in pharmaceutical formulations, such as nasal drops and sprays, using spectrophotometric methods. The described methods are simple, cost-effective, and suitable for routine quality control analysis.

Introduction

Xylometazoline is a sympathomimetic amine, widely used as a topical nasal decongestant. It acts as an α -adrenergic agonist, causing vasoconstriction of the nasal blood vessels, which helps to reduce nasal congestion. Accurate and reliable analytical methods are essential for the quality control of **xylometazoline** in pharmaceutical dosage forms to ensure its safety and efficacy. Spectrophotometry, due to its simplicity, high sensitivity, and efficiency, offers a viable alternative to more complex chromatographic techniques for this purpose.^{[1][2]} This document outlines two validated spectrophotometric approaches: a colorimetric method and a first-derivative UV spectrophotometric method.

Method 1: Colorimetric Determination using Alizarin Red

This method is based on the formation of a colored complex between **Xylometazoline** and Alizarin Red, which can be quantified spectrophotometrically.^{[1][2]}

Principle

Xylometazoline reacts with Alizarin Red in an ethanolic medium to form a stable colored product. The resulting complex exhibits a maximum absorbance at a specific wavelength, and the absorbance is directly proportional to the concentration of **Xylometazoline**, following the Beer-Lambert law within a defined range.

Experimental Protocol

1. Materials and Reagents:

- **Xylometazoline** hydrochloride reference standard
- Alizarin Red solution
- Ethanol (96%)
- Pharmaceutical formulation containing **Xylometazoline** (e.g., nasal drops)
- Distilled or deionized water

2. Instrumentation:

- UV-Visible Spectrophotometer (e.g., Specord 200 or equivalent)[1]
- Volumetric flasks
- Pipettes
- Analytical balance

3. Preparation of Standard Solutions:

- **Standard Stock Solution:** Accurately weigh a suitable amount of **Xylometazoline** hydrochloride reference standard and dissolve it in ethanol to obtain a stock solution of a known concentration (e.g., 100 µg/mL).

- Working Standard Solutions: From the stock solution, prepare a series of working standard solutions by appropriate dilution with ethanol to cover the linear range of the assay (e.g., 24-40 µg/mL).

4. Preparation of Sample Solution:

- Accurately measure a volume of the pharmaceutical formulation (e.g., nasal drops) equivalent to a known amount of **Xylometazoline** hydrochloride.
- Dilute the sample with ethanol to a final concentration that falls within the established linear range of the method.

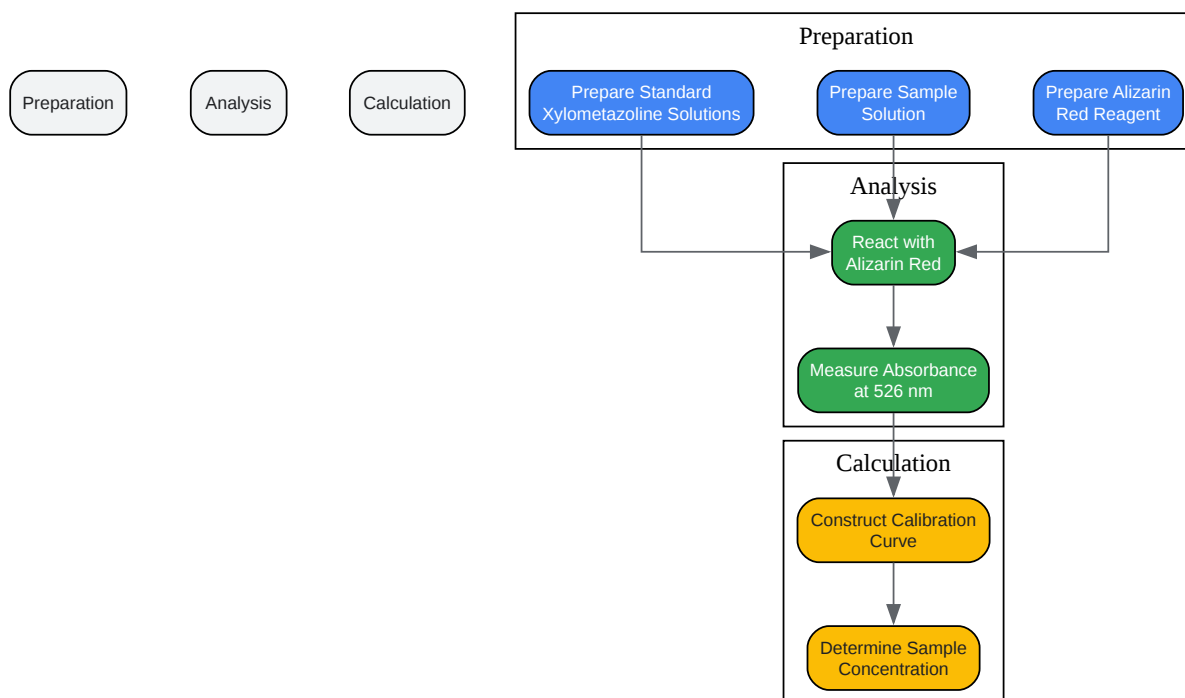
5. Procedure:

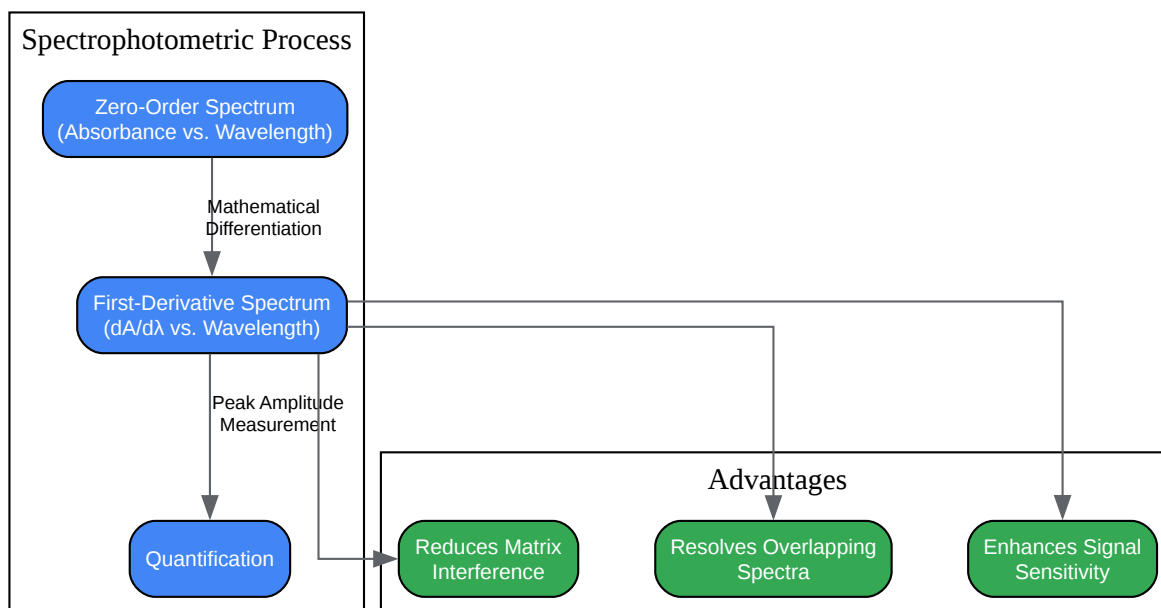
- To a set of volumetric flasks, add a fixed volume of the working standard solutions and the sample solution.
- Add a specified volume of the Alizarin Red solution to each flask.
- Dilute to the final volume with ethanol and mix well.
- Allow the reaction to proceed for the optimal time at room temperature.
- Measure the absorbance of the resulting colored solutions at the wavelength of maximum absorbance (λ_{max}) of 526 nm against a reagent blank prepared in the same manner but without the analyte.
- Construct a calibration curve by plotting the absorbance of the standard solutions versus their corresponding concentrations.
- Determine the concentration of **Xylometazoline** in the sample solution from the calibration curve.

Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	526 nm	
Linearity Range	2.40-4.00 mg/100 ml (24-40 $\mu\text{g/mL}$)	
Correlation Coefficient (r^2)	0.9978	
Limit of Determination	1.89 $\mu\text{g/mL}$	

Logical Workflow for Colorimetric Analysis





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References

- 1. Spectrophotometric determination of xylometazoline in nasal drops | Current issues in pharmacy and medicine: science and practice [pharmed.zsmu.edu.ua]
- 2. researchgate.net [researchgate.net]
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